

# Personal protective equipment for handling 3,3'-Iminodipropionitrile

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## Compound of Interest

Compound Name: **3,3'-Iminodipropionitrile**

Cat. No.: **B089418**

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## Essential Safety and Handling Guide for 3,3'-Iminodipropionitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,3'-Iminodipropionitrile** (IDPN) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

## Hazard Summary

**3,3'-Iminodipropionitrile** is a neurotoxin with known ototoxic (damaging to the ear) and hepatotoxic (damaging to the liver) effects.<sup>[1]</sup> It can cause serious eye and skin irritation, and may also irritate the respiratory and digestive tracts.<sup>[2][3][4]</sup> Exposure can lead to central nervous system effects.<sup>[2]</sup> The compound is sensitive to moisture and may build pressure in sealed containers over time.<sup>[2][5]</sup> When heated to decomposition, it emits toxic nitrogen oxide fumes.<sup>[5][6]</sup>

## Chemical and Physical Properties

Property	Value	Source
Chemical Formula	C6H9N3	[3]
Molar Mass	123.16 g/mol	[6]
Appearance	Clear, colorless to pale yellow liquid	[2][3]
Boiling Point	205°C / 3.3kPa	[3]
Flash Point	> 93°C (> 200°F)	[2]
Density	1.03 - 1.07 g/mL at 25°C	[3][7]
Solubility	Soluble in water, benzene, acetone, and ethanol	[3]
Vapor Density	4.2 (Heavier than air)	[3]

## Personal Protective Equipment (PPE)

The use of appropriate PPE is the final and critical barrier against exposure. The following equipment is mandatory when handling **3,3'-Iminodipropionitrile**.

PPE Category	Specification	Rationale and Guidelines
Eye and Face Protection	Chemical safety goggles and a full-face shield.	Standard safety glasses are insufficient. <sup>[8]</sup> Goggles and a face shield are required to protect against splashes that can cause serious eye injury. <sup>[3][4][8]</sup>
Hand Protection	Double-layered, chemical-resistant gloves (e.g., nitrile).	Inspect gloves for damage before use. <sup>[4]</sup> Double gloving is recommended as an added precaution. <sup>[8]</sup> If contact occurs, remove gloves immediately using the proper technique to avoid skin contact, and wash hands thoroughly. <sup>[4]</sup> Dispose of contaminated gloves as hazardous waste. <sup>[4]</sup>
Respiratory Protection	NIOSH-approved respirator with organic vapor/acid gas cartridges (or type ABEK EN14387).	To be used in a well-ventilated area or chemical fume hood. <sup>[4]</sup> <sup>[6][7]</sup> A full-face supplied air respirator should be used if engineering controls are not sufficient. <sup>[4]</sup> Surgical masks do not provide adequate protection. <sup>[8]</sup>
Body Protection	Chemical-resistant lab coat or coveralls. A chemical-resistant apron is also recommended.	Garments should be worn to prevent skin contact. <sup>[4][9]</sup> Pant legs should be worn outside of footwear to prevent chemicals from entering boots. <sup>[9]</sup>
Footwear	Closed-toe, chemical-resistant boots or shoe coverings.	Footwear must not absorb chemicals and should be cleaned after each use. <sup>[9]</sup>

# Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for safety. Facilities must be equipped with an eyewash station and a safety shower.[\[2\]](#)

## Preparation and Engineering Controls

- Designated Area: All work with **3,3'-Iminodipropionitrile** must be conducted in a designated area, such as a chemical fume hood, to control airborne levels.[\[2\]](#)
- Ventilation: Ensure the fume hood or local exhaust ventilation is functioning correctly before starting work.
- Gather Materials: Assemble all necessary equipment, including PPE, spill cleanup materials, and waste containers, before handling the chemical.
- Storage: Store the chemical in a cool, dry, dark, and well-ventilated area, away from incompatible substances like strong acids and oxidizing agents.[\[2\]](#)[\[3\]](#)[\[5\]](#) The recommended storage temperature is 2-8°C.[\[4\]](#) Keep the container tightly closed and protected from moisture.[\[2\]](#)[\[4\]](#)

## Handling and Use

- Don PPE: Put on all required PPE as specified in the table above.
- Avoid Contact: Exercise extreme caution to avoid contact with eyes, skin, and clothing.[\[2\]](#)
- Dispensing: When weighing or transferring the liquid, do so within the fume hood to minimize inhalation exposure.
- Washing: After handling, wash hands and forearms thoroughly with soap and water, even if gloves were worn.[\[2\]](#)[\[4\]](#)

## Spill Management

- Evacuate and Isolate: In case of a spill, evacuate non-essential personnel and isolate the area for at least 50 meters (150 feet).[\[5\]](#)

- Wear PPE: Don the appropriate PPE, including respiratory protection, before attempting to clean the spill.
- Containment: Do not allow the spill to enter drains.[\[4\]](#)
- Absorption: Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[2\]](#) For small spills, absorbent paper may be used.[\[5\]](#)
- Collection: Carefully collect the absorbed material and contaminated items (e.g., clothing) into a suitable, labeled, and sealed container for hazardous waste disposal.[\[4\]](#)[\[5\]](#)
- Decontamination: Clean the spill area with a soap and water solution.[\[5\]](#)

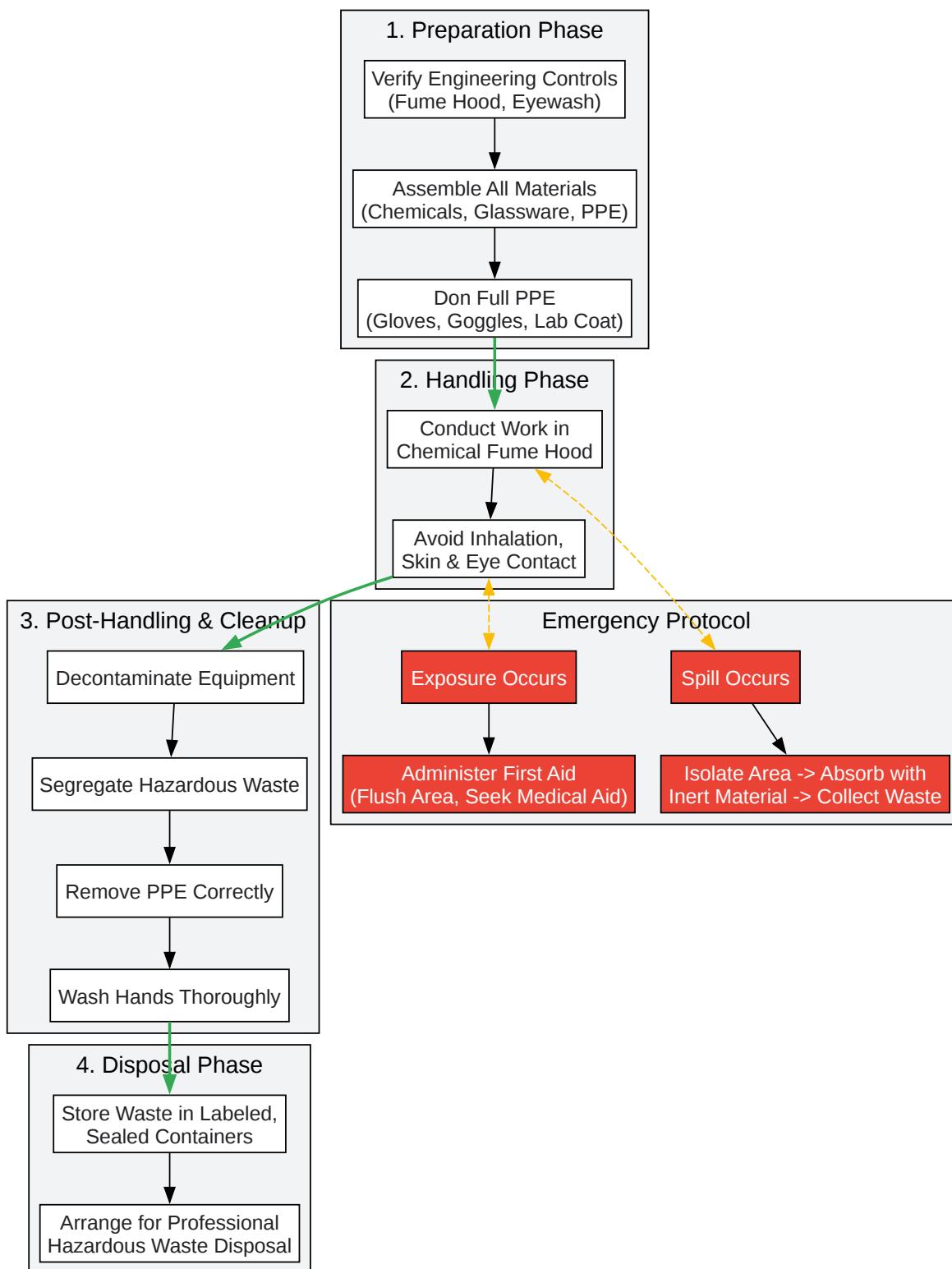
## Disposal Plan

All waste containing **3,3'-Iminodipropionitrile** must be treated as hazardous waste.

- Waste Classification: Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste according to federal, state, and local regulations (e.g., US EPA 40 CFR Parts 261.3).[\[2\]](#)
- Containerization: All waste, including empty containers, contaminated PPE, and spill cleanup materials, must be placed in a clearly labeled, sealed, and suitable container for hazardous waste.[\[4\]](#)
- Disposal Route: Dispose of waste through a licensed hazardous waste disposal company. Do not dispose of it in the regular trash or pour it down the drain.

## Workflow for Safe Handling of 3,3'-Iminodipropionitrile

## Safe Handling Workflow for 3,3'-Iminodipropionitrile

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Caption: Workflow for the safe handling of **3,3'-Iminodipropionitrile** from preparation to disposal.

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